

Technical Guide: N-Benzyl Substituted Benzothiazole Derivatives

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Compound of Interest

Compound Name: *N*-benzyl-5,6-dimethyl-1,3-benzothiazol-2-amine

CAS No.: 1105191-61-4

Cat. No.: B1387347

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Synthesis, Structure-Activity Relationships (SAR), and Biological Profiling

Executive Summary

The N-benzyl-1,3-benzothiazol-2-amine scaffold represents a privileged pharmacophore in medicinal chemistry. Its structural versatility allows it to act as a multi-target ligand, exhibiting potent efficacy in oncology (via kinase and tubulin inhibition) and neurodegeneration (via acetylcholinesterase inhibition). This guide provides a rigorous technical framework for the design, synthesis, and validation of these derivatives, moving beyond generic descriptions to actionable, field-proven methodologies.

Part 1: Structural Basis & SAR Logic

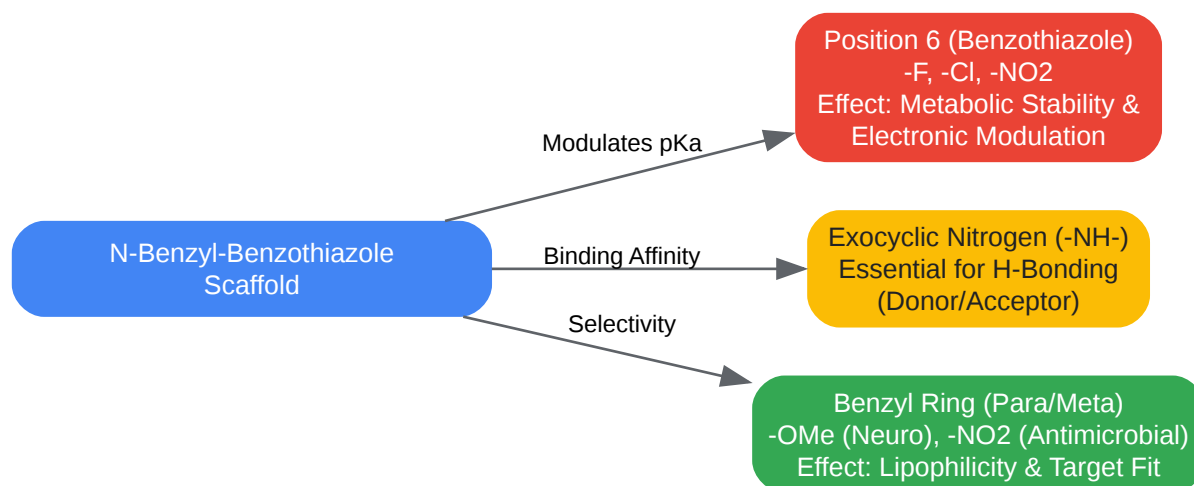
The biological activity of N-benzyl benzothiazoles is governed by the electronic and steric environment of two critical domains: the benzothiazole core (Domain A) and the benzyl moiety (Domain B).

Key SAR Drivers:

- **The Linker (Nitrogen):** The exocyclic nitrogen is essential for hydrogen bonding with target residues (e.g., Ser203 in AChE). Alkylation at this position (N-benzyl) increases lipophilicity (), enhancing blood-brain barrier (BBB) permeability—critical for neuroprotective applications.
- **Benzothiazole C-6 Position:** Electron-withdrawing groups (EWGs) such as -F, -Cl, or -NO₂ at position 6 enhance biological half-life by blocking metabolic oxidation and often increase potency against cancer cell lines by modulating the acidity of the NH proton.
- **Benzyl Ring Substitution:** Para-substitution on the benzyl ring with EWGs (e.g., -NO₂) typically improves antimicrobial activity, while electron-donating groups (EDGs) like -OMe are preferred for antioxidant and neuroprotective profiles.

Visualization: Pharmacophore & SAR Map

The following diagram illustrates the critical substitution points and their impact on biological function.



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Caption: Structural dissection of the N-benzyl benzothiazole pharmacophore highlighting key regions for chemical modification.

Part 2: Chemical Synthesis Protocols

To ensure reproducibility and high purity, we utilize a Reductive Amination approach rather than direct alkylation. Direct alkylation with benzyl halides often leads to over-alkylation (formation of tertiary amines) and difficult purification. Reductive amination is self-limiting to the secondary amine.

Validated Protocol: Reductive Amination

Objective: Synthesis of N-(4-methoxybenzyl)-1,3-benzothiazol-2-amine.

Reagents:

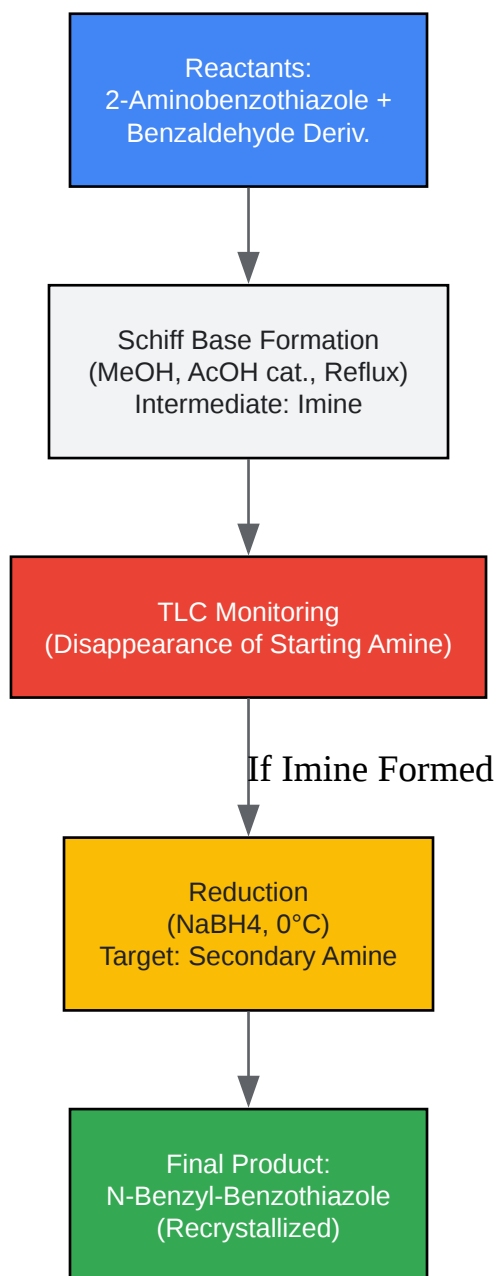
- 2-Aminobenzothiazole (1.0 eq)
- 4-Methoxybenzaldehyde (1.1 eq)
- Sodium Borohydride (NaBH_4) (1.5 eq) or STAB (Sodium Triacetoxyborohydride)
- Solvent: Methanol (anhydrous)

Step-by-Step Methodology:

- Imine Formation: In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 2-aminobenzothiazole (10 mmol) in anhydrous Methanol (20 mL). Add 4-methoxybenzaldehyde (11 mmol).
 - Causality: Anhydrous conditions prevent hydrolysis of the forming imine (Schiff base).
 - Catalysis: Add 2-3 drops of Glacial Acetic Acid to catalyze the dehydration. Reflux for 4–6 hours. Monitor by TLC (Hexane:Ethyl Acetate 7:3) until the starting amine disappears.
- Reduction: Cool the reaction mixture to 0°C in an ice bath. Carefully add NaBH_4 (15 mmol) portion-wise over 30 minutes.
 - Safety: Rapid addition causes vigorous evolution of hydrogen gas.
- Workup: Stir at room temperature for 2 hours. Quench with distilled water (50 mL). Evaporate methanol under reduced pressure. Extract the aqueous residue with Dichloromethane (DCM) (3 x 30 mL).

- Purification: Dry organic layer over anhydrous Na₂SO₄. Concentrate. Recrystallize from Ethanol/Water to yield the pure secondary amine.

Visualization: Synthesis Workflow



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Caption: Step-wise reductive amination pathway avoiding over-alkylation byproducts.

Part 3: Biological Profiling – Neuroprotection (AChE Inhibition)

N-benzyl benzothiazoles are potent Acetylcholinesterase (AChE) inhibitors. They function as dual-binding site inhibitors, interacting with both the Catalytic Anionic Site (CAS) and the Peripheral Anionic Site (PAS).

Protocol: Modified Ellman's Assay

Principle: Thiocholine, produced by AChE hydrolysis of acetylthiocholine iodide (ATCI), reacts with DTNB (Ellman's reagent) to form the yellow anion 5-thio-2-nitrobenzoate, measurable at 412 nm.^[1]

Self-Validating Controls:

- Blank: Buffer + DTNB + Substrate (No Enzyme). Purpose: Rules out non-enzymatic hydrolysis of the substrate.
- Background: Buffer + DTNB + Compound (No Enzyme). Purpose: Rules out reaction between the test compound and DTNB (false positive).

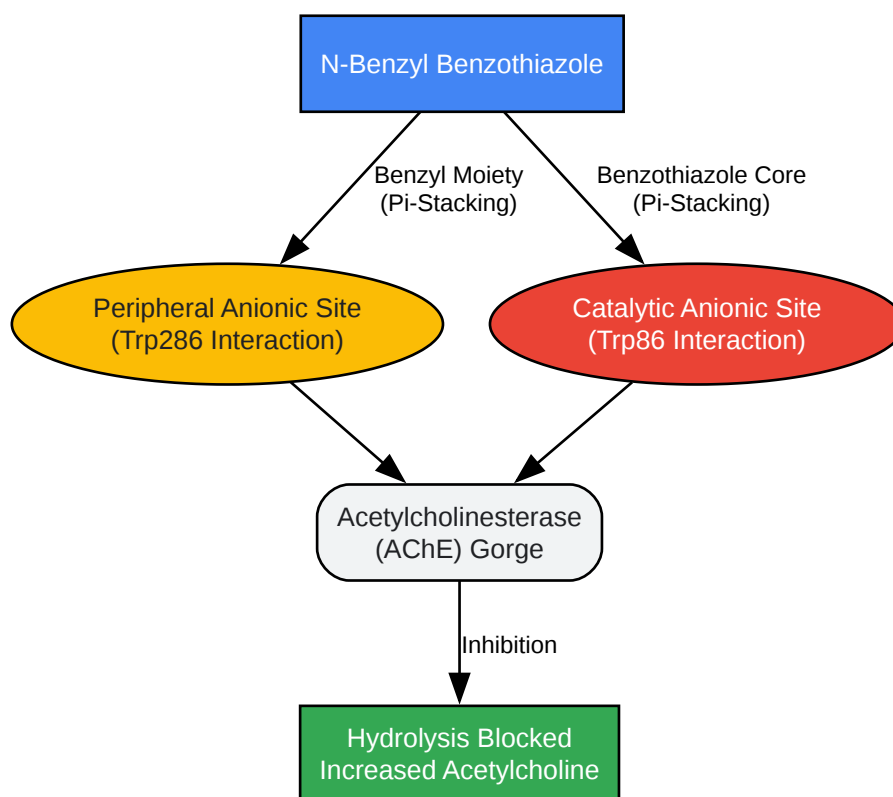
Workflow:

- Buffer Prep: 0.1 M Phosphate buffer (pH 8.0).
- Incubation: In a 96-well plate, mix:
 - 140 μ L Buffer
 - 20 μ L Enzyme solution (AChE from *Electrophorus electricus*, 0.1 U/mL)
 - 20 μ L Test Compound (dissolved in DMSO, final conc < 1%)
 - Incubate at 25°C for 10 minutes.
- Reaction Start: Add 10 μ L DTNB (10 mM) and 10 μ L ATCI (15 mM).

- Measurement: Read Absorbance (412 nm) every 60 seconds for 10 minutes using a microplate reader.
- Calculation: % Inhibition =

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Visualization: Mechanism of Action (Dual Binding)



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Caption: Dual-site binding mechanism where the scaffold spans the AChE gorge, blocking substrate entry.

Part 4: Biological Profiling – Anticancer (Cytotoxicity)[2]

Protocol: MTT Viability Assay

Principle: Reduction of tetrazolium salt (MTT) to purple formazan by mitochondrial succinate dehydrogenase in viable cells.[2]

Critical Parameters:

- Cell Lines: MCF-7 (Breast), HepG2 (Liver), A549 (Lung).
- Seeding Density:
cells/well (crucial to prevent overgrowth during 72h incubation).

Workflow:

- Seeding: Seed cells in 96-well plates (100 μ L/well). Incubate 24h for attachment.
- Treatment: Add test compounds (serial dilutions: 0.1 – 100 μ M). Include Doxorubicin as positive control.^[3] Incubate for 48h or 72h.
- MTT Addition: Add 10 μ L MTT (5 mg/mL in PBS). Incubate 4h at 37°C.
- Solubilization: Aspirate medium carefully. Add 100 μ L DMSO to dissolve formazan crystals.
- Quantification: Read OD at 570 nm (reference 630 nm).

Data Presentation Template:

Compound ID	R1 (Benzothiazole)	R2 (Benzyl)	MCF-7 IC50 (μ M)	HepG2 IC50 (μ M)	AChE IC50 (nM)
BBT-01	H	H	12.5 $\pm$ 1.2	15.8 $\pm$ 2.1	120 $\pm$ 10
BBT-02	6-F	4-NO2	2.1 $\pm$ 0.3	4.5 $\pm$ 0.5	>1000
BBT-03	6-OMe	4-OMe	>50	>50	45 $\pm$ 5
Doxorubicin	-	-	0.8 $\pm$ 0.1	1.2 $\pm$ 0.2	-
Donepezil	-	-	-	-	22 $\pm$ 2

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